

# An In-depth Technical Guide to 5-(Boc-amino)-1-pentanol

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## Compound of Interest

Compound Name: 5-(Boc-amino)-1-pentanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-(Boc-amino)-1-pentanol**, a versatile building block in organic synthesis, particularly in the fields of medicinal chemistry and material science. This document outlines its chemical properties, synthesis, and applications, offering valuable information for researchers and professionals in drug development.

## Core Chemical Properties and Formula

**5-(Boc-amino)-1-pentanol**, also known as tert-butyl N-(5-hydroxypentyl)carbamate, is a bifunctional organic compound containing a Boc-protected amine and a primary alcohol.<sup>[1][2]</sup> This structure allows for selective chemical modifications, making it a valuable intermediate in multi-step syntheses.<sup>[3]</sup> The tert-butoxycarbonyl (Boc) protecting group can be readily removed under mild acidic conditions, revealing the primary amine for further functionalization.<sup>[1][2]</sup>

The molecular formula of **5-(Boc-amino)-1-pentanol** is C<sub>10</sub>H<sub>21</sub>NO<sub>3</sub>.<sup>[1][3][4]</sup> Its molecular weight is 203.28 g/mol.<sup>[1][3]</sup>

## Quantitative Data Summary

A summary of the key quantitative and physical properties of **5-(Boc-amino)-1-pentanol** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C10H21NO3	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	203.28 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Colorless to pale yellow clear liquid/oil	<a href="#">[1]</a> <a href="#">[3]</a>
Density	1.00 g/mL at 20 °C	<a href="#">[4]</a>
Refractive Index	n <sub>20/D</sub> 1.45	<a href="#">[3]</a>
Boiling Point	318.4±25.0 °C (Predicted)	<a href="#">[1]</a>
Flash Point	109 °C (228.2 °F) - closed cup	<a href="#">[1]</a>
Storage Temperature	2-8°C	<a href="#">[1]</a>
CAS Number	75178-90-4	<a href="#">[3]</a>

## Experimental Protocol: Synthesis of 5-(Boc-amino)-1-pentanol

The following is a common laboratory procedure for the synthesis of **5-(Boc-amino)-1-pentanol** from 5-amino-1-pentanol and di-tert-butyl dicarbonate.[\[1\]](#)

Materials:

- 5-amino-1-pentanol
- Di-tert-butyl dicarbonate (Boc anhydride)
- Tetrahydrofuran (THF)
- Water
- Saturated aqueous sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Ethyl acetate (EtOAc)

- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- 1.0 L single-necked round-bottomed flask
- Stirring apparatus

#### Procedure:

- In a 1.0 L round-bottomed flask, dissolve 15.0 g (145.4 mmol) of 5-amino-1-pentanol in 140 mL of water and 1.4 mL of saturated aqueous  $\text{NaHCO}_3$  solution.[\[1\]](#)
- To this solution, slowly add a solution of 33.3 g (152.7 mmol) of di-tert-butyl dicarbonate in 280 mL of THF.[\[1\]](#)
- Allow the reaction mixture to stir overnight at room temperature. The flask should be left open to the atmosphere.[\[1\]](#)
- Upon completion, dilute the reaction mixture with 90 mL of saturated aqueous  $\text{NaHCO}_3$  solution and extract with 400 mL of EtOAc.[\[1\]](#)
- Separate the organic layer, dry it over anhydrous  $\text{Na}_2\text{SO}_4$ , filter, and evaporate the solvent to yield the product.[\[1\]](#)
- This procedure typically yields 5-(N-tert-butoxycarbonylamino)-1-pentanol as a clear, colorless oil with a high yield (approximately 98%). The purity can be confirmed by NMR analysis without the need for further purification.[\[1\]](#)

## Applications in Research and Development

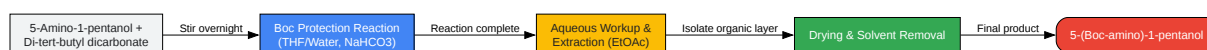
**5-(Boc-amino)-1-pentanol** serves as a critical building block and linker molecule in various synthetic applications:

- **Peptide Synthesis:** It is a key intermediate in the synthesis of peptides, where the Boc-protected amine allows for controlled, stepwise addition of amino acids.[\[3\]](#)
- **Drug Development:** Its properties can enhance the solubility and stability of pharmaceutical compounds.[\[3\]](#) It is used in the creation of complex molecules for drug discovery.[\[5\]](#)

- Bioconjugation: The compound is utilized to link biomolecules to therapeutic agents, which is a crucial aspect of targeted drug delivery systems.[3]
- Material Science: It is applied in the creation of functionalized polymers, which can enhance the properties of materials for various industrial uses.[3]

## Logical Workflow for Synthesis

The following diagram illustrates the key steps in the synthesis of **5-(Boc-amino)-1-pentanol**.



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Caption: Synthetic workflow for **5-(Boc-amino)-1-pentanol**.

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## References

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